

MRS4738 stability in DMSO solution over time

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Compound of Interest

Compound Name: MRS4738

Cat. No.: B12415804

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Technical Support Center: MRS4738

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **MRS4738**. Below you will find frequently asked questions and troubleshooting guides related to the stability of **MRS4738** in Dimethyl Sulfoxide (DMSO) solutions, along with detailed experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **MRS4738**?

A1: For most in vitro applications, DMSO is the recommended solvent for preparing stock solutions of **MRS4738**.

Q2: What are the recommended storage conditions for **MRS4738** in DMSO?

A2: For optimal stability, it is recommended to prepare fresh solutions of **MRS4738** for each experiment. If stock solutions need to be prepared in advance, they should be stored as aliquots in tightly sealed vials. Based on supplier information, the stability of **MRS4738** in DMSO under different storage conditions is as follows:

- -80°C: Up to 6 months[1]
- -20°C: Up to 1 month[1]
- 4°C: Up to 2 weeks[1]

It is strongly advised to minimize freeze-thaw cycles.

Q3: My **MRS4738** solution in DMSO appears to have precipitated. What should I do?

A3: Precipitation can occur if the solution becomes supersaturated or upon temperature changes. To redissolve the compound, you can gently warm the vial to 37°C and use an ultrasonic bath for a short period. Always ensure the solution is clear before use. To avoid precipitation, consider preparing a less concentrated stock solution and always use fresh, anhydrous DMSO, as absorbed moisture can reduce solubility.

Q4: Can I store my **MRS4738** DMSO stock solution at room temperature?

A4: It is not recommended to store **MRS4738** stock solutions at room temperature for extended periods, as this can accelerate degradation. For short-term storage during an experiment, keep the solution on ice and protected from light.

Q5: How does the purity of DMSO affect the stability of **MRS4738**?

A5: The purity of DMSO, particularly its water content, can significantly impact the stability of dissolved compounds. DMSO is hygroscopic and readily absorbs moisture from the air. Water in DMSO can promote hydrolysis of susceptible compounds. Therefore, it is crucial to use high-purity, anhydrous DMSO and handle it in a way that minimizes exposure to atmospheric moisture.

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Difficulty Dissolving MRS4738	1. Use of old or hydrated DMSO.2. Reaching the solubility limit.3. Insufficient mixing.	1. Use a fresh, unopened bottle of anhydrous DMSO.2. Prepare a more dilute stock solution.3. Gently warm the solution to 37°C and use an ultrasonic bath to aid dissolution.
Precipitation in Stock Solution	1. Inappropriate storage temperature.2. Supersaturated solution.3. Multiple freeze-thaw cycles.	1. Ensure storage at -20°C or -80°C.2. Briefly warm and sonicate the solution before use to redissolve any precipitate.3. Aliquot stock solutions into single-use vials to minimize freeze-thaw cycles.
Inconsistent Experimental Results	1. Inaccurate concentration of stock solution due to incomplete dissolution.2. Degradation of MRS4738.	1. Visually confirm that the compound is fully dissolved before making dilutions.2. Prepare fresh stock solutions regularly and avoid prolonged storage at room temperature. Perform a stability check of your stock solution using HPLC if you suspect degradation.

Data on MRS4738 Stability in DMSO

Quantitative data on the specific degradation kinetics of **MRS4738** in DMSO over time is not extensively available in public literature. The table below summarizes the qualitative stability information from suppliers. It is highly recommended to perform an in-house stability study for long-term experiments.

Storage Temperature	Duration	Stability	Source
-80°C	6 months	Stable	[1]
-20°C	1 month	Stable	[1]
4°C	2 weeks	Stable	[1]
Room Temperature	Not Recommended	Prone to degradation	General recommendation

Experimental Protocols

Protocol for Assessing MRS4738 Stability in DMSO by HPLC

This protocol outlines a general method to assess the stability of **MRS4738** in a DMSO stock solution over time.

1. Materials:

- **MRS4738** powder
- Anhydrous, high-purity DMSO
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Formic acid (or other appropriate modifier)
- Calibrated analytical balance
- Volumetric flasks and pipettes
- HPLC system with a UV detector
- C18 reverse-phase HPLC column

2. Preparation of Stock and Working Solutions:

- Stock Solution (e.g., 10 mM): Accurately weigh the required amount of **MRS4738** and dissolve it in anhydrous DMSO to achieve the desired concentration.
- Working Solution (e.g., 100 μ M): Dilute the stock solution with a suitable mobile phase (e.g., 50:50 ACN:water) to a concentration appropriate for HPLC analysis.

3. HPLC Method:

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)
- Mobile Phase: A gradient of ACN and water with 0.1% formic acid.
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Detection: UV at a wavelength determined by a UV scan of **MRS4738**.
- Column Temperature: 30°C

4. Stability Study Procedure:

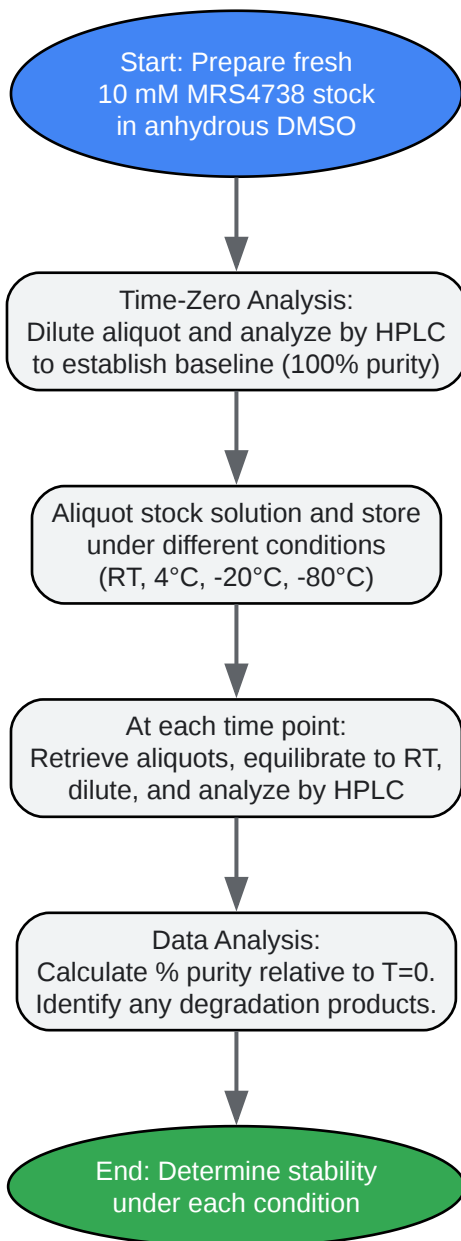
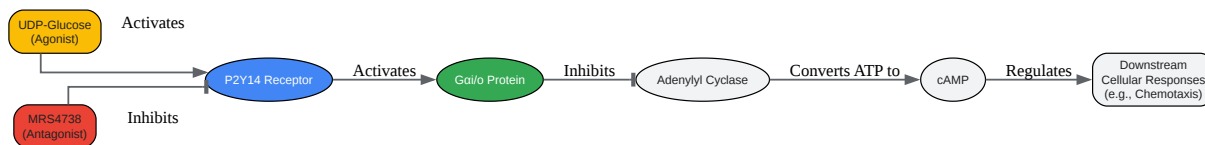
- Time Zero (T=0): Immediately after preparing the stock solution, dilute an aliquot to the working concentration and inject it into the HPLC. Record the peak area of the **MRS4738** peak. This will serve as the baseline.
- Storage: Aliquot the remaining stock solution into several vials and store them under the desired conditions (e.g., room temperature, 4°C, -20°C, -80°C).
- Time Points: At specified time intervals (e.g., 1, 3, 7, 14, 30 days), retrieve one aliquot from each storage condition.
- Analysis: Allow the aliquot to equilibrate to room temperature. Prepare a working solution and analyze it by HPLC using the same method as for T=0.

- Data Analysis: Calculate the percentage of **MRS4738** remaining at each time point relative to the T=0 sample using the peak areas. A decrease in the main peak area and the appearance of new peaks may indicate degradation.

Visualizations

P2Y14 Receptor Signaling Pathway

MRS4738 is an antagonist of the P2Y14 receptor. The P2Y14 receptor is a G protein-coupled receptor (GPCR) that is typically coupled to the G α i/o subunit.



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References

- 1. Signalling and pharmacological properties of the P2Y14 receptor - PMC [pmc.ncbi.nlm.nih.gov]
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